

# Determination of Chemical Structure and Molecular Formula

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Compound of Interest

Compound Name: Propargyl-PEG4-CH2-methyl ester

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The precise chemical structure for "**Propargyl-PEG4-CH2-methyl ester**" is not explicitly available in public databases. However, based on standard chemical nomenclature for PEG linkers, a likely structure can be deduced. The name implies a propargyl group at one terminus, a tetraethylene glycol (PEG4) chain, and a methyl ester group separated by a methylene (-CH2-) spacer at the other terminus. The most common linkage between these units is an ether bond.

The deduced structure is as follows:

- Propargyl group: HC≡C-CH₂-
- PEG4 chain: -(OCH<sub>2</sub>CH<sub>2</sub>)<sub>4</sub>-
- Methylene methyl ester group: -CH<sub>2</sub>-COOCH<sub>3</sub>

This leads to the presumed chemical structure: HC≡C-CH2-(OCH2CH2)4-CH2-COOCH3

From this structure, the chemical formula is calculated by summing the constituent atoms:

- Carbon (C): 3 (propargyl) + 8 (PEG4) + 2 (methylene methyl ester) = 13 atoms
- Hydrogen (H): 4 (propargyl) + 16 (PEG4) + 4 (methylene methyl ester) = 24 atoms
- Oxygen (O): 4 (PEG4) + 2 (ester) = 6 atoms



Thus, the deduced chemical formula is C13H22O6.

## **Calculation of Molecular Weight**

The molecular weight is calculated from the chemical formula using the atomic weights of each element (C  $\approx$  12.011 g/mol , H  $\approx$  1.008 g/mol , O  $\approx$  15.999 g/mol ).

Molecular Weight =  $(13 \times 12.011) + (22 \times 1.008) + (6 \times 15.999)$  Molecular Weight = 156.143 + 22.176 + 95.994 Molecular Weight = 274.313 g/mol

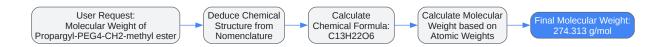
### **Data Summary**

The following table summarizes the deduced and known information for **Propargyl-PEG4-CH2-methyl ester** and a closely related compound, Propargyl-PEG4-(CH2)3-methyl ester, which has been identified in chemical databases.

Compound Name	Chemical Formula	Molecular Weight ( g/mol )	Source
Propargyl-PEG4-CH2- methyl ester	C13H22O6	274.313	Deduced
Propargyl-PEG4- (CH2)3-methyl ester	C14H24O6	288.3	BroadPharm[1][2]

# **Logical Workflow for Molecular Weight Determination**

The following diagram illustrates the logical process used to determine the molecular weight of **Propargyl-PEG4-CH2-methyl ester**.



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Caption: Logical workflow for molecular weight determination.

Note: As this topic pertains to the calculation of a fundamental chemical property, detailed experimental protocols for synthesis or analysis are beyond the scope of this guide. Similarly, signaling pathways are not relevant to this subject. The provided information is intended for theoretical and planning purposes in a research and development context. For experimental applications, it is advisable to obtain a certificate of analysis from a commercial supplier.

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